

Application Note: Quantification of Cardiolipin Using a Phosphatidylglycerol Internal Standard

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 17:0-22:4 PG-d5

CAS No.: 2342575-46-4

Cat. No.: B15558462

[Get Quote](#)

Abstract

Cardiolipin (CL) is a crucial phospholipid exclusively found in the inner mitochondrial membrane, where it plays a vital role in mitochondrial structure and function.^{[1][2]} Accurate quantification of cardiolipin species is essential for studying mitochondrial dysfunction in various diseases.^{[1][2][3]} This application note details a robust method for the quantification of cardiolipin in biological samples using liquid chromatography-mass spectrometry (LC-MS) with a phosphatidylglycerol (PG) internal standard. The use of a structurally related internal standard that is not endogenously abundant in the same quantity as the analyte of interest helps to account for variations in sample preparation and matrix effects, leading to more accurate and reliable results.^[2]

Introduction

Cardiolipin is a unique dimeric phospholipid containing four fatty acyl chains.^{[1][2]} Its complex structure and low abundance relative to other phospholipids present analytical challenges.^{[4][5]} Mass spectrometry-based methods, particularly LC-MS, have become the gold standard for lipid analysis due to their high sensitivity and specificity.^{[1][2]} The choice of an appropriate

internal standard is critical for accurate quantification in mass spectrometry.[2] Ideally, a stable isotope-labeled internal standard with identical chemical properties to the analyte is used.[2] However, due to the vast number of cardiolipin species with different fatty acyl chains, obtaining a corresponding stable isotope standard for each is often impractical.[2]

Phosphatidylglycerol (PG) is a biosynthetic precursor to cardiolipin and shares structural similarities, making it a suitable internal standard.[6][7] This note provides a comprehensive protocol for lipid extraction, LC-MS analysis, and data processing for the quantification of cardiolipin using a commercially available PG internal standard.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for cardiolipin quantification.

Protocols

Materials and Reagents

- Solvents: Chloroform, Methanol, Water, Acetonitrile, Isopropanol, 1-Butanol (all HPLC or LC-MS grade)
- Acids/Buffers: Formic acid, Ammonium formate, Citric acid, Disodium hydrogenphosphate
- Internal Standard: Phosphatidylglycerol (e.g., PG 14:0/14:0 or PG 18:0/18:0), available from commercial suppliers.
- Cardiolipin Standards: A mix of cardiolipin species for calibration curve generation.
- Extraction Tubes: Glass tubes with PTFE-lined caps.

- Nitrogen Evaporator
- Vortex Mixer
- Centrifuge

Sample Preparation and Lipid Extraction

This protocol is adapted from the Bligh and Dyer method and a butanolic extraction procedure.

[\[1\]](#)[\[6\]](#)

- Homogenization: Homogenize biological samples (e.g., ~10 mg of tissue or 1 million cells) in a suitable buffer on ice.
- Internal Standard Addition: Prior to extraction, add a known amount of the PG internal standard to the homogenate. For example, add 15 pmol of PG 14:0/14:0.[\[6\]](#) The amount should be optimized based on the expected concentration of cardiolipin in the sample.
- Extraction:
 - Method A: Modified Bligh and Dyer:
 1. To the homogenate, add chloroform and methanol to achieve a final ratio of 1:2:0.8 (chloroform:methanol:water, v/v/v).
 2. Vortex thoroughly for 15 minutes.
 3. Add chloroform and water to induce phase separation, resulting in a final ratio of 2:2:1.8.
 4. Vortex again and centrifuge at 2,000 x g for 10 minutes.
 5. Carefully collect the lower organic phase containing the lipids.
 - Method B: Butanolic Extraction:[\[6\]](#)
 1. Mix 500 μ L of sample homogenate with 60 μ L of a buffer containing 200 mM citric acid and 270 mM disodium hydrogenphosphate (pH 4).[\[6\]](#)

2. Perform the extraction with 1 mL of 1-butanol and 500 μ L of water-saturated 1-butanol.

[6]

3. Vortex and centrifuge to separate the phases.

4. Collect the upper butanol phase.

- Drying and Reconstitution:

1. Dry the collected organic phase under a stream of nitrogen.

2. Reconstitute the dried lipid extract in a suitable volume (e.g., 200 μ L) of injection solvent (e.g., acetonitrile/isopropanol, 1:9, v/v with 0.1% formic acid and 10 mM ammonium formate).[8]

LC-MS/MS Analysis

Hydrophilic Interaction Liquid Chromatography (HILIC) is often preferred as it separates lipids based on the polarity of their headgroups, which can lead to the co-elution of the analyte and the internal standard, a prerequisite for accurate quantification.[6][7]

- LC Column: HILIC silica column (e.g., 50 mm x 2.1 mm, 2.6 μ m particle size).[6]
- Mobile Phase A: Water with 0.2% formic acid and 200 mM ammonium formate.[6]
- Mobile Phase B: Acetonitrile with 0.2% formic acid.[6]
- Flow Rate: 0.2 - 0.4 mL/min
- Column Temperature: 50 °C[6]
- Injection Volume: 3-10 μ L
- Gradient: A typical gradient would start with a high percentage of mobile phase B, ramping down to increase the elution of more polar lipids.

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	5	95
1.0	5	95
5.0	30	70
5.1	5	95
8.0	5	95

- Mass Spectrometer: A triple quadrupole or high-resolution mass spectrometer (e.g., Q-Exactive) equipped with an electrospray ionization (ESI) source.[\[2\]](#)[\[9\]](#)
- Ionization Mode: Negative ESI
- Analysis Mode: Multiple Reaction Monitoring (MRM) or Parallel Reaction Monitoring (PRM)
- MRM Transitions: Specific precursor-to-product ion transitions should be monitored for each cardiolipin species and the PG internal standard. For cardiolipin, fragmentation typically yields fatty acid anions.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
PG (14:0/14:0) IS	~721.5	~227.2 (14:0 FA)
CL (18:2)4	~1448.0	~279.2 (18:2 FA)
CL (18:1)(18:2)3	~1474.0	~281.2 (18:1 FA), 279.2 (18:2 FA)

(Note: Exact m/z values will vary depending on the specific cardiolipin and PG species and the charge state, which is often doubly charged for cardiolipin)

Data Analysis and Quantification

- Peak Integration: Integrate the peak areas of the selected MRM transitions for each cardiolipin species and the PG internal standard using the instrument's software.

- **Ratio Calculation:** Calculate the ratio of the peak area of each cardiolipin species to the peak area of the PG internal standard.
- **Calibration Curve:** Prepare a series of calibration standards containing a fixed amount of the PG internal standard and varying concentrations of a cardiolipin standard mix.
- **Quantification:** Plot the peak area ratio (Cardiolipin/PG IS) against the concentration of the cardiolipin standards to generate a linear regression curve. The concentration of cardiolipin in the biological samples can then be determined from this curve.

Quantitative Data Summary

The following table presents representative data for the quantification of major cardiolipin species in mouse heart tissue, adapted from published literature.^{[6][7]} Concentrations are expressed as pmol per mg of protein.

Cardiolipin Species	Concentration (pmol/mg protein)
CL (18:2)4	85.2 ± 12.5
CL (18:1)(18:2)3	45.7 ± 8.9
CL (18:0)(18:2)3	22.1 ± 4.3
CL (16:0)(18:2)3	15.8 ± 3.1

Method Validation

A summary of typical validation parameters for this type of assay is provided below.^[10]

Parameter	Typical Value
Linearity (r^2)	> 0.99
Lower Limit of Quantification (LLOQ)	0.1 - 10 pg on column
Intra-day Precision (%RSD)	< 15%
Inter-day Precision (%RSD)	< 15%
Accuracy (% Recovery)	85 - 115%

Conclusion

The described LC-MS/MS method using a phosphatidylglycerol internal standard provides a reliable and accurate means for the quantification of cardiolipin species in various biological matrices. The co-elution of PG and CL in HILIC systems, coupled with the sensitivity of modern mass spectrometers, allows for the precise measurement of this critical mitochondrial phospholipid, facilitating research into mitochondrial function and disease.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [scienceopen.com](https://www.scienceopen.com) [[scienceopen.com](https://www.scienceopen.com)]
- 2. Advances in methods to analyse cardiolipin and their clinical applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Enzymatic measurement of phosphatidylglycerol and cardiolipin in cultured cells and mitochondria - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. Molecular species composition of plant cardiolipin determined by liquid chromatography mass spectrometry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. pubs.acs.org [pubs.acs.org]

- 7. Simultaneous quantification of cardiolipin, bis(monoacylglycero)phosphate and their precursors by hydrophilic interaction LC-MS/MS including correction of isotopic overlap - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. Expanding lipidomics coverage: effective ultra performance liquid chromatography-high resolution mass spectrometer methods for detection and quantitation of cardiolipin, phosphatidylglycerol, and lysyl-phosphatidylglycerol - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Development and Validation of Methodologies for the Identification of Specialized Pro-Resolving Lipid Mediators and Classic Eicosanoids in Biological Matrices - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Quantification of Cardiolipin Using a Phosphatidylglycerol Internal Standard]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15558462/docs#application-note-quantification-of-cardiolipin-using-a-phosphatidylglycerol-internal-standard]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check